

Application Note: High-Fidelity Solid-Phase Synthesis of the Octapeptide H-WSYGLRPG-NH₂

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Compound of Interest

Compound Name: *H-TRP-SER-TYR-GLY-LEU-ARG-PRO-GLY-NH₂*

CAS No.: 38280-52-3

Cat. No.: B1591154

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Executive Summary & Biological Context

This Application Note details the optimized solid-phase peptide synthesis (SPPS) protocol for the octapeptide **H-Trp-Ser-Tyr-Gly-Leu-Arg-Pro-Gly-NH₂**. This sequence corresponds to the 3-10 fragment of Luteinizing Hormone-Releasing Hormone (LHRH), also known as GnRH.

While the full decapeptide (pGlu-His-Trp...) is the primary endogenous regulator of the hypothalamic-pituitary-gonadal axis, the 3-10 fragment is frequently synthesized for structure-activity relationship (SAR) studies, epitope mapping, and as a targeting ligand for LHRH-receptor-positive cancer cells (ovarian, prostate).

Critical Synthesis Challenges:

- **Tryptophan (Trp) Integrity:** The N-terminal Trp is highly susceptible to alkylation and oxidation during acidic cleavage, leading to permanent "purple" byproducts.

- Arg-Pro Steric Hindrance: The coupling of bulky Arginine onto the secondary amine of Proline is kinetically slower than standard couplings, requiring optimized activation.
- C-Terminal Amidation: The peptide requires a C-terminal amide, necessitating a Rink Amide linker.

Strategic Planning & Materials

Resin Selection[1][2][3]

- Resin: Rink Amide MBHA (4-methylbenzhydrylamine) resin.[1]
- Rationale: The target peptide is amidated (Gly-NH₂). Rink Amide MBHA offers superior stability and yields a clean carboxamide upon TFA cleavage.
- Loading: Low-to-medium loading (0.3 – 0.5 mmol/g) is recommended to minimize inter-chain aggregation, particularly given the hydrophobic patch (Trp-Ser-Tyr).

Protecting Group Strategy (Fmoc/tBu)

To ensure "self-validating" purity, the following side-chain protection scheme is required:

Amino Acid	Protecting Group	Reason for Selection
Trp (W)	Boc (tert-butyloxycarbonyl)	CRITICAL. Protects the indole ring from alkylation by t-butyl cations during cleavage.[1]
Arg (R)	Pbf (2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl)	Acid-labile but stable during Fmoc removal. Faster cleavage than Pmc.
Ser (S)	tBu (tert-butyl)	Prevents side-chain O-acylation.[1]
Tyr (Y)	tBu (tert-butyl)	Prevents side-chain O-acylation and alkylation.[1]
Gly, Leu, Pro	None	No side-chain functionality.

Reagents & Solvents[1][2][3]

- Activator: DIC (Diisopropylcarbodiimide) + Oxyma Pure (Ethyl cyano(hydroxyimino)acetate).
[1]
 - Note: Oxyma is preferred over HOBt due to lower racemization risks and non-explosive nature.
- Solvent: DMF (N,N-Dimethylformamide), Peptide Synthesis Grade (low amine content).
- Deprotection: 20% Piperidine in DMF (v/v).[1]

Experimental Protocol

Resin Preparation (Swelling)[3]

- Weigh appropriate amount of Rink Amide MBHA resin.
- Swell in DCM (Dichloromethane) for 20 minutes.
- Wash 3x with DMF.[1]

Elongation Cycle (Iterative)

Perform the following cycle for each amino acid, starting from C-term Glycine (G) to N-term Tryptophan (W).

Step A: Fmoc Deprotection[2][1]

- Treat resin with 20% Piperidine/DMF (2 x 5 min).
- Wash with DMF (3x), DCM (3x), DMF (3x).
- QC Check: Positive Kaiser Test (Blue beads) indicates free amine is ready.[1]

Step B: Coupling (Standard)[1]

- Dissolve 4.0 eq of Fmoc-AA-OH and 4.0 eq of Oxyma Pure in minimal DMF.
- Add 4.0 eq of DIC.

- Pre-activate for 2 minutes.[1]
- Add mixture to resin.[1][3] Shake/Agitate for 45-60 minutes at Room Temp.

Step C: The "Arg-Pro" Special Case

The coupling of Fmoc-Arg(Pbf)-OH onto Pro-peptidyl resin is difficult.

- Double Coupling is Mandatory.
- First Coupling: Standard DIC/Oxyma (60 min).
- Drain and Wash (do not deprotect).[1]
- Second Coupling: Use HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium).
[1]
 - Mix 3.0 eq Fmoc-Arg(Pbf)-OH + 2.9 eq HATU + 6.0 eq DIPEA in DMF.
 - React for 45 minutes.
- QC Check: Perform a Chloranil Test (for secondary amines) or micro-cleavage to verify Proline is fully covered.[1]

N-Terminal Handling

The sequence is H-Trp..., meaning the final Fmoc group on Tryptophan must be removed.

- Perform final Fmoc deprotection (20% Piperidine).[1]
- Wash thoroughly (DMF -> DCM -> MeOH -> Ether).
- Dry resin under vacuum/nitrogen.[1]

Cleavage & Isolation (The "Trp-Safe" Protocol)

This is the most critical step. Standard cleavage cocktails often lead to Trp alkylation (mass +56 Da adducts).[1]

Cleavage Cocktail Formulation

Use Cocktail B (optimized for Trp/Arg containing peptides):

Component	Volume Ratio (%)	Function
TFA (Trifluoroacetic acid)	90%	Cleavage & Deprotection
TIS (Triisopropylsilane)	2.5%	Hydride donor/Scavenger
H2O (Water)	2.5%	Hydrolysis of Pbf/tBu esters
DODT (3,6-Dioxa-1,8-octanedithiol)	5%	Critical Trp Scavenger

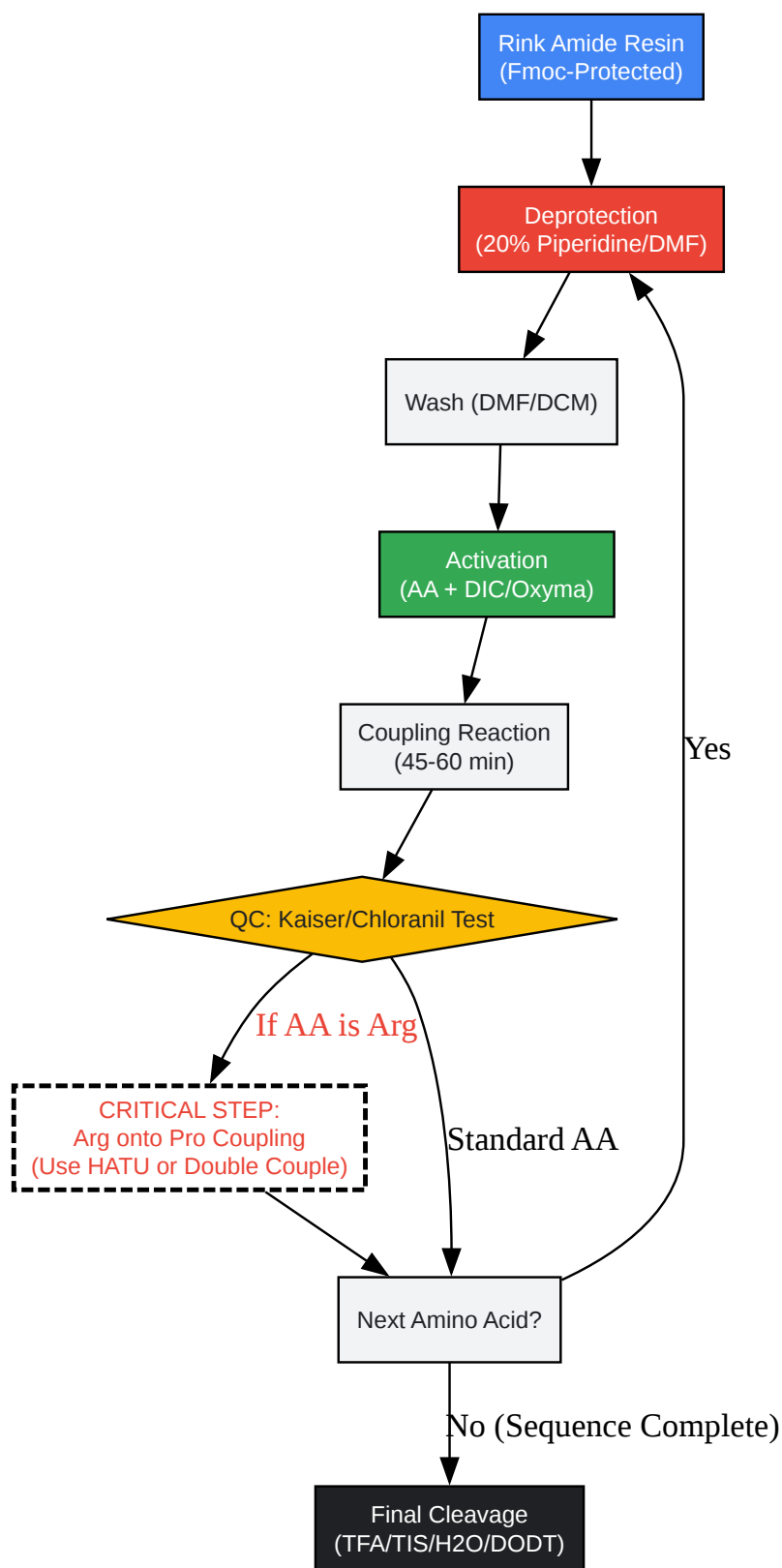
Note: If DODT is unavailable, EDT (Ethanedithiol) may be substituted, but DODT is less malodorous.

Procedure

- Cool the cocktail to 4°C before adding to the resin (suppresses initial exothermic side reactions).
- Add cocktail to resin (10 mL per gram of resin).
- Allow to warm to Room Temp and react for 2.5 to 3 hours.
 - Reasoning: Arg(Pbf) requires longer cleavage times than standard residues.[\[1\]](#)
- Filter resin and collect filtrate.[\[1\]](#)[\[3\]](#)
- Precipitate dropwise into ice-cold Diethyl Ether (10x volume).
- Centrifuge (3000 rpm, 5 min), decant ether, and wash pellet 2x with fresh ether.

Visualization of Workflows

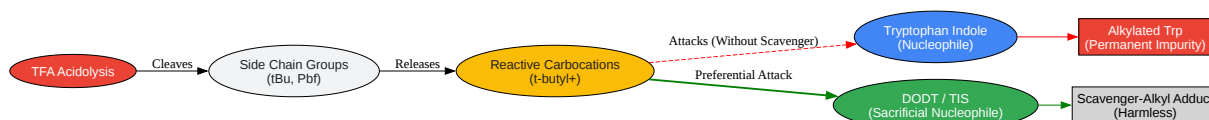
Synthesis Logic Flow



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Figure 1: SPPS Cycle emphasizing the critical Arg-Pro coupling intervention.

Scavenger Mechanism (Trp Protection)



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Figure 2: Mechanistic role of DODT/TIS in preventing Tryptophan alkylation.

Analytical Specifications (QC)

Upon completion, the crude peptide must be analyzed via RP-HPLC and ESI-MS.

- Theoretical Mass (Monoisotopic):
 - Formula: C₄₄H₆₄N₁₄O₉
 - MW: ~933.08 Da
 - [M+H]⁺: 934.08
 - [M+2H]²⁺: 467.54
- HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., Phenomenex Jupiter, 5μm, 300Å).
 - Gradient: 5% to 60% Acetonitrile in Water (with 0.1% TFA) over 30 mins.
 - Note: Trp is hydrophobic; expect elution later in the gradient (typically >35% ACN).

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